

Safe Disposal of 3-Bromo-2-butanone: A Procedural Guide

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Compound of Interest

Compound Name: 3-Bromo-2-butanone

Cat. No.: B1330396

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. **3-Bromo-2-butanone**, a flammable and corrosive halogenated ketone, requires specific handling and disposal procedures to mitigate risks. This guide provides essential, step-by-step information for its safe disposal in accordance with established safety protocols.

Hazard Profile and Safety Information

3-Bromo-2-butanone is classified as a hazardous substance, and a thorough understanding of its properties is essential before handling. Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat, should be worn at all times.^{[1][2]} All handling of this chemical, including preparation for disposal, should be conducted in a well-ventilated fume hood.^{[1][3]}

Table 1: Hazard and Safety Data for **3-Bromo-2-butanone**

Property	Data	Source
GHS Hazard Class	Flammable Liquid (Category 3), Acute Toxicity (Category 4, Oral & Dermal), Skin Corrosion (Sub-category 1B), Eye Damage (Category 1)	[1] [2] [4]
Hazard Statements	H226: Flammable liquid and vapor. H302: Harmful if swallowed. H312: Harmful in contact with skin. H314: Causes severe skin burns and eye damage.	[1] [2] [4]
Signal Word	Danger	[1] [2] [4]
Flash Point	51 °C (123.8 °F)	[2]
Incompatible Materials	Strong oxidizing agents, strong bases, strong reducing agents.	[5]

Disposal Protocol: A Step-by-Step Guide

The disposal of **3-Bromo-2-butanone** must comply with local, state, and federal regulations. The standard procedure involves treating it as a halogenated organic hazardous waste.

Step 1: Waste Identification and Segregation

- Identify as Halogenated Waste: **3-Bromo-2-butanone** contains bromine, classifying it as a halogenated organic compound.[\[6\]](#)
- Segregate Waste Streams: It is crucial to collect halogenated organic waste separately from non-halogenated waste.[\[6\]](#)[\[7\]](#)[\[8\]](#) Co-mingling can interfere with disposal processes and increase costs.[\[8\]](#) Do not mix with aqueous, acidic, or basic waste streams.[\[6\]](#)[\[9\]](#)

Step 2: Container Selection and Labeling

- Use an Appropriate Container: Collect waste **3-Bromo-2-butanone** in a designated, leak-proof, and chemically compatible container. High-density polyethylene or glass containers are typically suitable.^[7] The container must have a secure screw cap.
- Label the Container: Clearly label the waste container with the words "Hazardous Waste."^[8] The label must also include the full chemical name ("**3-Bromo-2-butanone**") and a clear indication of its hazards (e.g., "Flammable," "Corrosive," "Toxic").

Step 3: Accumulation and Storage

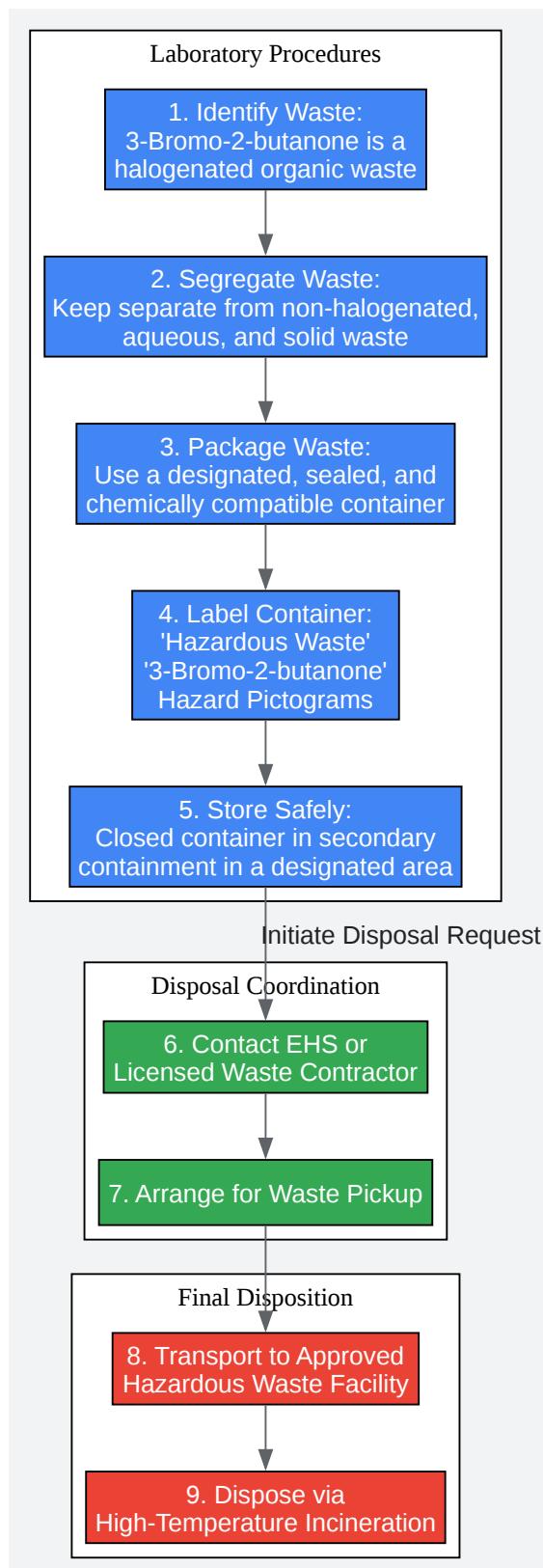
- Keep Containers Closed: Waste containers must be kept tightly closed except when adding waste.^{[3][7]}
- Store Safely: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be a secondary containment bin or tray to prevent the spread of potential spills. Store in a cool, well-ventilated place away from heat, sparks, and open flames.^{[1][5][10]}

Step 4: Arrange for Professional Disposal

- Contact Environmental Health & Safety (EHS): Do not attempt to dispose of **3-Bromo-2-butanone** down the drain or in regular trash.^[7] Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Schedule a Pickup: Follow your institution's procedures to schedule a pickup of the hazardous waste. Ensure all paperwork is completed accurately.
- Final Disposal Method: The waste will be transported to an approved treatment and disposal facility.^{[1][3][5][10]} The typical method for halogenated organic solvents is high-temperature incineration at a specialized facility.^{[6][11]}

Experimental Workflow for Disposal

The logical flow for the proper disposal of **3-Bromo-2-butanone** is outlined in the diagram below. This workflow ensures safety and regulatory compliance from the point of generation to final disposal.

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Caption: Disposal workflow for **3-Bromo-2-butanone**.

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